

Introduction: Embracing Three-Dimensionality in Modern Medicinal Chemistry

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Tert-butyl 2,6-diazaspiro[3.5]nonane-2-carboxylate*

CAS No.: *1086394-57-1*

Cat. No.: *B1520058*

[Get Quote](#)

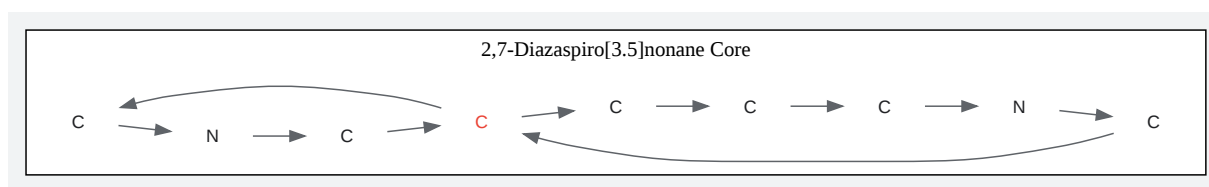
In the relentless pursuit of novel therapeutics with enhanced efficacy, selectivity, and superior pharmacokinetic profiles, medicinal chemists are increasingly venturing beyond the "flatland" of traditional aromatic compounds.[1][2] This paradigm shift towards three-dimensional (3D) molecular architectures has spotlighted spirocycles as privileged scaffolds.[3] Diazaspirocycles, in particular, which feature two nitrogen atoms at a spirocyclic junction, offer a rigid and well-defined 3D geometry. This rigidity can lead to improved target binding, enhanced metabolic stability, and more favorable physicochemical properties compared to their non-spirocyclic counterparts.[2]

This guide provides a comprehensive technical overview of the diazaspiro[3.5]nonane core, a unique bicyclic heterocycle composed of a four-membered azetidine ring fused to a six-membered piperidine ring via a shared carbon atom. We will delve into its key structural features, conformational landscape, synthetic accessibility, and its burgeoning role as a versatile building block in contemporary drug discovery programs.

Core Structure and Physicochemical Properties

The fundamental structure of a diazaspiro[3.5]nonane consists of a cyclobutane ring and a cyclohexane ring sharing a single carbon atom, with two of the ring carbons replaced by nitrogen atoms. The most common isomers in medicinal chemistry are the 2,7-diazaspiro[3.5]nonane and the 2,6-diazaspiro[3.5]nonane. This unique fusion imparts significant rigidity and a distinct three-dimensional shape that can be exploited to probe the complex topographies of biological targets.

The inherent properties of this scaffold, such as its basicity and lipophilicity, are critical determinants of its potential for development into a drug candidate with favorable ADME (absorption, distribution, metabolism, and excretion) characteristics.



[Click to download full resolution via product page](#)

Caption: General structure of the 2,7-diazaspiro[3.5]nonane core.

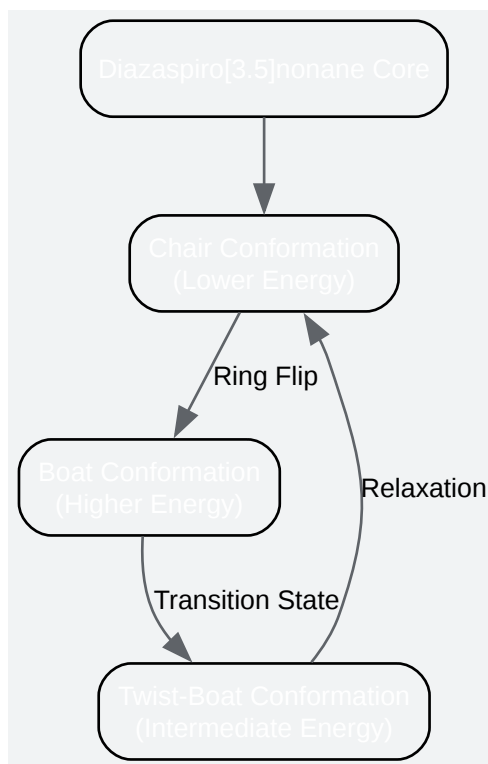
A summary of the key computed physicochemical properties for the parent 7-azaspiro[3.5]nonane and 2,7-diazaspiro[3.5]nonane is presented below. It is important to note that these are computationally predicted values and may differ from experimental results.

Property	7-Azaspiro[3.5]nonane	2,7-Diazaspiro[3.5]nonane
Molecular Formula	C ₈ H ₁₅ N	C ₇ H ₁₄ N ₂
Molecular Weight	125.21 g/mol [4]	126.20 g/mol [5]
Predicted pKa (strongest basic)	10.5	Not available
Predicted XLogP3	1.8[4]	-0.3[5]
Topological Polar Surface Area	12 Å ² [4]	24.1 Å ² [5]
Complexity	97.1[4]	99.5[5]

Conformational Analysis

The conformational behavior of the diazaspiro[3.5]nonane core is a key determinant of its utility in drug design. The spiro-fusion of the strained azetidine ring with the more flexible piperidine ring restricts the overall conformational freedom of the molecule.[6]

The piperidine ring in a diazaspiro[3.5]nonane can, in principle, adopt chair, boat, and twist-boat conformations. However, the energetic barrier to ring-flipping and the preference for a particular conformation are significantly influenced by the rigid azetidine ring and the nature and position of any substituents. The chair conformation is generally the most stable, minimizing steric and torsional strain. The orientation of substituents (axial vs. equatorial) on the piperidine ring will dictate the vectoral presentation of these groups into the surrounding chemical space, a critical consideration for optimizing interactions with a biological target.



[Click to download full resolution via product page](#)

Caption: Conformational landscape of the piperidine ring in a diazaspiro[3.5]nonane.

Synthesis of the Diazaspiro[3.5]nonane Core

The synthetic accessibility of a scaffold is a crucial factor for its widespread adoption in drug discovery.[1] The synthesis of diazaspiro[3.5]nonanes often involves multi-step sequences.[7] One common strategy involves the construction of the requisite quaternary spiro-center, followed by ring-closing reactions to form the azetidine and piperidine rings.

Generalized Synthetic Workflow

Below is a generalized workflow for the synthesis of a diazaspiro[3.5]nonane derivative, based on common synthetic strategies.



[Click to download full resolution via product page](#)

Caption: Generalized synthetic workflow for diazaspiro[3.5]nonane synthesis.

Exemplary Experimental Protocol: Synthesis of a 2,5-dioxa-8-azaspiro[3.5]nonane derivative

The following protocol is a representative example of a synthetic route to a related oxazaspiro[3.5]nonane, illustrating the key chemical transformations involved.^[8]

- **Step 1: Acylation.** To a solution of 3-((benzylamino)methyl)oxetan-3-ol and a suitable base (e.g., triethylamine) in a solvent like dichloromethane, chloroacetyl chloride is added dropwise at a controlled temperature (e.g., not exceeding 10°C). The reaction is then allowed to proceed to completion at room temperature.
- **Step 2: Cyclization.** The product from Step 1 undergoes self-cyclization in an inert atmosphere and a suitable solvent, in the presence of a second base, to form the lactam intermediate.
- **Step 3: Reduction.** The lactam is then reduced using a suitable reducing agent in an inert atmosphere and an appropriate solvent.
- **Step 4: Deprotection.** The final step involves the removal of the benzyl protecting group, typically through catalytic hydrogenation, to yield the desired spirocyclic amine.

Applications in Medicinal Chemistry and Drug Discovery

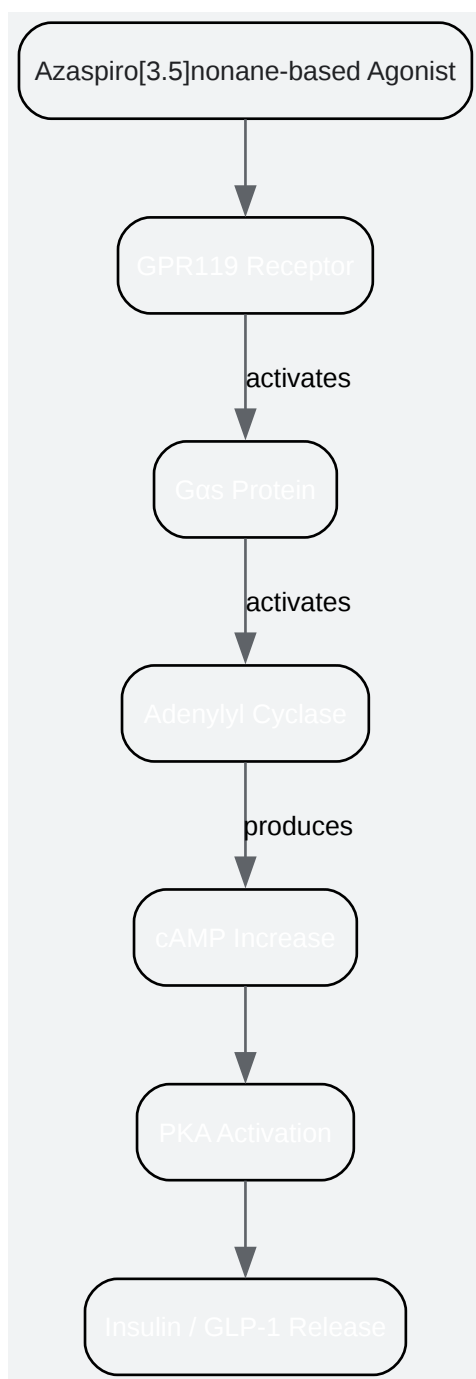
The diazaspiro[3.5]nonane core is gaining traction in medicinal chemistry, primarily as a bioisosteric replacement for other cyclic amine motifs, such as piperazine.^{[2][9]} Bioisosteric replacement is a strategy used to modify a lead compound by exchanging an atom or a group of atoms with a broadly similar alternative, with the goal of creating a new molecule with similar biological properties but improved physicochemical or pharmacokinetic characteristics.^{[10][11]}

The rigid, 3D nature of the diazaspiro[3.5]nonane scaffold can offer several advantages over more flexible rings like piperazine:

- **Improved Selectivity:** The constrained conformation can lead to more specific interactions with the target protein, reducing off-target effects.
- **Enhanced Metabolic Stability:** The quaternary spiro-carbon can block potential sites of metabolism.
- **Favorable Physicochemical Properties:** Introduction of the spirocyclic core can modulate properties like solubility and lipophilicity.[\[6\]](#)
- **Novel Chemical Space:** The use of such scaffolds allows for the exploration of novel chemical space and the generation of new intellectual property.

Case Study: GPR119 Agonists for Type 2 Diabetes

Derivatives of 7-azaspiro[3.5]nonane have been successfully developed as potent agonists of the G protein-coupled receptor 119 (GPR119).[\[1\]](#) GPR119 is expressed in pancreatic β -cells and intestinal L-cells and is a promising therapeutic target for the treatment of type 2 diabetes and obesity. Agonism of GPR119 leads to the release of insulin and glucagon-like peptide-1 (GLP-1), both of which play crucial roles in glucose homeostasis.



[Click to download full resolution via product page](#)

Caption: Simplified GPR119 signaling pathway activated by an azaspiro[3.5]nonane-based agonist.^[1]

Spectroscopic Characterization

The structural elucidation of diazaspiro[3.5]nonane derivatives relies on a combination of standard spectroscopic techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are fundamental for determining the connectivity and stereochemistry of the molecule. The chemical shifts and coupling constants of the protons on the azetidine and piperidine rings provide valuable information about their conformation. Techniques like Nuclear Overhauser Effect Spectroscopy (NOESY) can be used to establish through-space proximities of protons, further defining the 3D structure.[\[12\]](#)
- Mass Spectrometry (MS): MS is used to determine the molecular weight and fragmentation pattern, confirming the elemental composition of the synthesized compounds.
- Infrared (IR) Spectroscopy: IR spectroscopy can identify the presence of key functional groups, such as N-H and C-N bonds within the heterocyclic rings.

Conclusion

The diazaspiro[3.5]nonane core represents a valuable and increasingly utilized scaffold in modern drug discovery. Its inherent three-dimensionality, structural rigidity, and ability to serve as a bioisostere for more traditional cyclic amines make it an attractive building block for the design of novel therapeutics with improved pharmacological profiles. As synthetic methodologies for accessing this core become more streamlined, we can anticipate its even wider application in the development of next-generation medicines targeting a broad range of diseases.

References

- Current time information in Los Angeles, CA, US. Google.
- Synthesis method of 2, 5-dioxa-8-azaspiro [3.5] nonane and salt thereof. Google Patents.
- Synthesis of Orthogonally Protected 2,6-Diazaspiro[3.5]nonane and 2,6-Diazaspiro[3.4]octane Analogues as Versatile Building Blocks in Medicinal Chemistry. ResearchGate.
- tert-Butyl 2,7-diazaspiro[3.5]nonane-2-carboxylate. PubChem.
- 5-Oxa-2,8-diazaspiro(3.5)nonane, N2-BOC protected. PubChem.
- 2,7-Diazaspiro[3.5]nonane. PubChem.
- Synthesis of Azaspirocycles and their Evaluation in Drug Discovery. ResearchGate.

- A Head-to-Head Comparison of Azaspiro[3.5]nonane and Azaspiro[4.4]octane Scaffolds. Benchchem.
- The Ascendancy of Diazaspirocycles in Modern Drug Discovery: A Comparative Analysis. Benchchem.
- Functionalized Derivatives of 2-azaspiro[3.3]heptane-1-carboxylic Acid and 7-oxa-2-azaspiro[3.5]nonane-1-carboxylic Acid for Drug Design. ResearchGate.
- oxa-2-azaspiro[3.5]nonane-1-carboxylic Acid for Drug Design. French-Ukrainian Journal of Chemistry.
- 7-Oxa-1-azaspiro[3.5]nonane. Benchchem.
- Synthesis of a Spirocyclic Oxetane-Fused Benzimidazole. MDPI.
- Examples of azaspiro[3.n]alkanes in drug discovery. ResearchGate.
- Examination of Diazaspiro Cores as Piperazine Bioisosteres in the Olaparib Framework Shows Reduced DNA Damage and Cytotoxicity. PMC.
- 7-Azaspiro(3.5)nonane. PubChem.
- A Head-to-Head Comparison of 7-Azaspiro[3.5]nonane and Azaspiro[3.3]heptane in Drug Discovery. Benchchem.
- 1-Methyl-8-phenyl-1,3-diazaspiro[4.5]decane-2,4-dione. MDPI.
- Bioisosteric Replacement Strategies. SpiroChem.
- 1-Oxa-2,6-Diazaspiro[3.3]heptane as a New Potential Piperazine Bioisostere – Flow-Assisted Preparation and Derivatisation by Strain-Release of Azabicyclo[1.1.0]butanes. ResearchGate.
- Bioisosteric Replacements. Cambridge MedChem Consulting.
- 4-(8-Propyl-2,4-dithioxo-1,3-diazaspiro[4.5]decan-3-yl)spiro[1,5-dihydro-1,5-benzodiazepine-2,3'-indoline]-2'-one). MDPI.
- Bioisosteric replacement strategy for the synthesis of 1-azacyclic compounds with high affinity for the central nicotinic cholinergic receptors. PubMed.
- 7-Oxa-2-azaspiro(3.5)nonane. PubChem.
- 2-Azaspiro[3.5]nonane hydrochloride. BLD Pharm.
- Bioisosterism: A Rational Approach in Drug Design. Institute of Industrial Science, the University of Tokyo.
- Spectroscopic Characterization of Key Aromatic Molecules: A Route toward The Origin of Life. PMC.
- Structure, Conformation and Contact Analyses of Six Aromatic Diamide Diesters. MDPI.
- Conformational Analysis of Ethane and Butane - Newman Projections. YouTube.
- Conformational Analysis of 1,5-Diaryl-3-Oxo-1,4-Pentadiene Derivatives: A Nuclear Overhauser Effect Spectroscopy Investigation. MDPI.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. pdf.benchchem.com](https://pdf.benchchem.com) [pdf.benchchem.com]
- [2. pdf.benchchem.com](https://pdf.benchchem.com) [pdf.benchchem.com]
- [3. benchchem.com](https://benchchem.com) [benchchem.com]
- [4. 7-Azaspiro\(3.5\)nonane | C₈H₁₅N | CID 20277171 - PubChem](https://pubchem.ncbi.nlm.nih.gov) [pubchem.ncbi.nlm.nih.gov]
- [5. 2,7-Diazaspiro\[3.5\]nonane | C₇H₁₄N₂ | CID 21692407 - PubChem](https://pubchem.ncbi.nlm.nih.gov) [pubchem.ncbi.nlm.nih.gov]
- [6. researchgate.net](https://researchgate.net) [researchgate.net]
- [7. researchgate.net](https://researchgate.net) [researchgate.net]
- [8. CN113214290A - Synthesis method of 2, 5-dioxa-8-azaspiro \[3.5\] nonane and salt thereof - Google Patents](https://patents.google.com) [patents.google.com]
- [9. Examination of Diazaspiro Cores as Piperazine Bioisosteres in the Olaparib Framework Shows Reduced DNA Damage and Cytotoxicity - PMC](https://pmc.ncbi.nlm.nih.gov) [pmc.ncbi.nlm.nih.gov]
- [10. Bioisosteric Replacement Strategies | SpiroChem](https://spirochem.com) [spirochem.com]
- [11. Bioisosteric Replacements](https://cambridgemedchemconsulting.com) [cambridgemedchemconsulting.com]
- [12. mdpi.com](https://mdpi.com) [mdpi.com]
- To cite this document: BenchChem. [Introduction: Embracing Three-Dimensionality in Modern Medicinal Chemistry]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1520058/docs#introduction-embracing-three-dimensionality-in-modern-medicinal-chemistry\]](https://www.benchchem.com/product/b1520058/docs#introduction-embracing-three-dimensionality-in-modern-medicinal-chemistry)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)